

# A Comprehensive Technical Guide to Potassium Nonafluoro-1-butanesulfonate

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## Compound of Interest

Compound Name: *Potassium nonafluoro-1-butanesulfonate*

Cat. No.: *B1260690*

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the properties, synthesis, and applications of **Potassium nonafluoro-1-butanesulfonate**. The information is curated for professionals in research, science, and drug development, with a focus on delivering precise data and actionable experimental insights.

## Chemical and Physical Properties

**Potassium nonafluoro-1-butanesulfonate**, a perfluorinated anionic surfactant, exhibits exceptional thermal and chemical stability.<sup>[1]</sup> Its unique molecular structure, featuring a fully fluorinated butyl chain, imparts valuable surfactant properties, making it effective in reducing surface tension in both aqueous and non-aqueous systems.<sup>[1]</sup>

## General Properties

Property	Value	Source(s)
Synonyms	Nonafluoro-1-butanesulfonic acid potassium salt, Potassium nonaflate, Potassium perfluorobutanesulfonate	[2]
Appearance	White to almost white crystalline powder	[1]
Odor	Odorless	[3]

## Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	29420-49-3	
EC Number	249-616-3	
Molecular Formula	C4F9KO3S	[1]
Molecular Weight	338.19 g/mol	
SMILES String	C(C(C(C(F)(F)F)(F)F)(F)F)(F)S(=O)(=O)[O-].[K+]	
InChI Key	LVTHXRLARFLXNR-UHFFFAOYSA-M	

## Physical Properties

Property	Value	Source(s)
Melting Point	>300 °C	[1]
Solubility in Water	100 mg/mL, clear, colorless	
Purity	≥98%	[1]

# Synthesis of Potassium Nonafluoro-1-butanesulfonate

The primary method for synthesizing **Potassium nonafluoro-1-butanesulfonate** is through the alkaline hydrolysis of perfluorobutanesulfonyl fluoride.<sup>[3][4]</sup> This process involves the reaction of the sulfonyl fluoride precursor with a potassium base.

## Experimental Protocol: Alkaline Hydrolysis

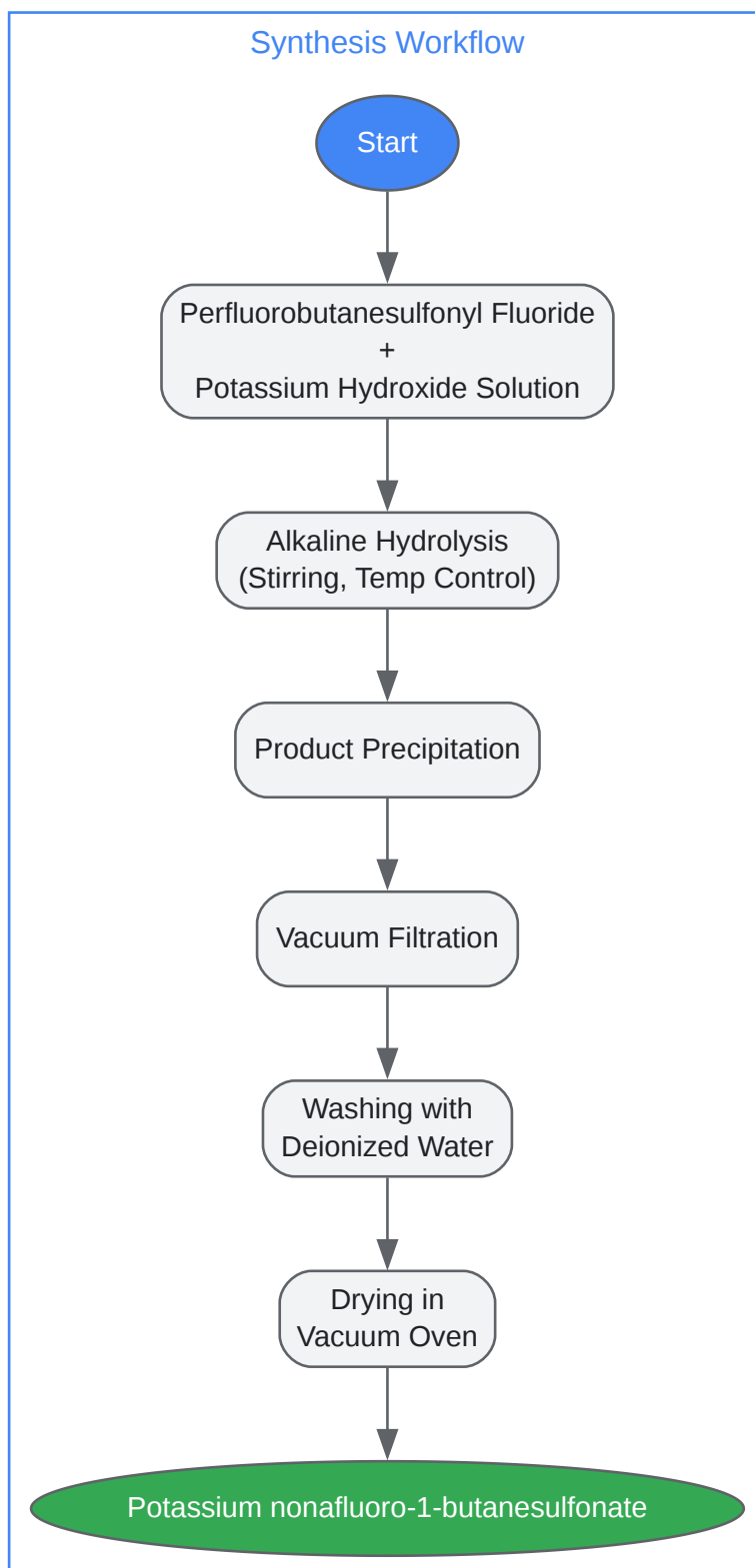
### Materials:

- Perfluorobutanesulfonyl fluoride (C<sub>4</sub>F<sub>9</sub>SO<sub>2</sub>F)
- Potassium hydroxide (KOH)
- Deionized water
- Ethanol (optional, for purification)
- Reaction vessel with stirring and temperature control
- Filtration apparatus
- Drying oven

### Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, charge a reaction vessel with a solution of potassium hydroxide in deionized water.
- **Addition of Precursor:** While stirring vigorously, slowly add perfluorobutanesulfonyl fluoride to the potassium hydroxide solution. The reaction is exothermic, so maintain the temperature within a controlled range (e.g., 20-30 °C) using a cooling bath if necessary.
- **Reaction:** Continue stirring the mixture for a specified period (e.g., 2-4 hours) to ensure complete hydrolysis.

- Precipitation and Filtration: The product, **Potassium nonafluoro-1-butanesulfonate**, will precipitate out of the solution. Collect the solid product by vacuum filtration.
- Washing: Wash the collected solid with cold deionized water to remove any unreacted potassium hydroxide and other water-soluble impurities. An optional wash with a cold solvent like ethanol can be performed for further purification.
- Drying: Dry the purified product in a vacuum oven at a specified temperature (e.g., 80-100 °C) until a constant weight is achieved.



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Synthesis of **Potassium nonafluoro-1-butanesulfonate**

## Applications in Advanced Materials

**Potassium nonafluoro-1-butanesulfonate** is a versatile compound with significant applications in the development of advanced materials, particularly in renewable energy technologies.<sup>[5]</sup>

### Perovskite Solar Cells

In perovskite solar cells, this compound is utilized as an additive to the tin oxide (SnO<sub>2</sub>) electron transport layer (ETL).<sup>[3][6]</sup> Its incorporation leads to improved energy level matching between the ETL and the perovskite layer, passivation of defects at the interface, and enhanced device efficiency and stability.<sup>[6]</sup>

Experimental Protocol: Incorporation into Perovskite Solar Cells

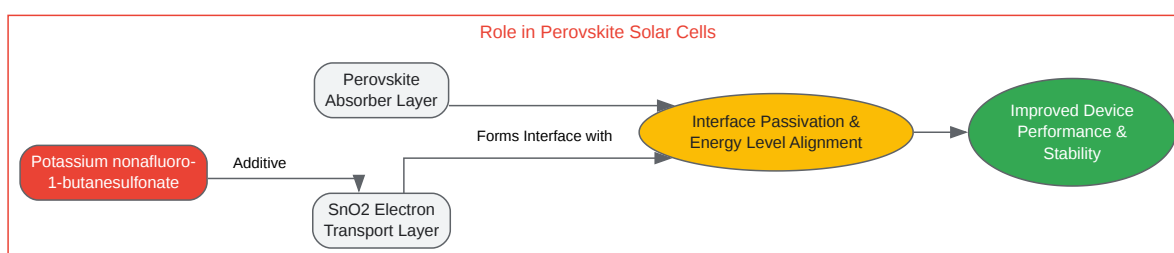
Materials:

- **Potassium nonafluoro-1-butanesulfonate**
- SnO<sub>2</sub> colloidal dispersion
- Solvent (e.g., deionized water or isopropanol)
- Substrate with a transparent conductive oxide (e.g., FTO glass)
- Spin coater
- Hot plate

Procedure:

- **Solution Preparation:** Prepare a solution of **Potassium nonafluoro-1-butanesulfonate** in the desired solvent at a specific concentration.
- **ETL Formulation:** Add the prepared solution to the SnO<sub>2</sub> colloidal dispersion and sonicate the mixture to ensure homogeneity.

- **Substrate Cleaning:** Thoroughly clean the FTO glass substrate using a standard cleaning procedure (e.g., sequential sonication in detergent, deionized water, acetone, and isopropanol).
- **Spin Coating:** Deposit the modified SnO<sub>2</sub> ETL solution onto the cleaned FTO substrate using a spin coater. The spin coating parameters (speed and time) should be optimized to achieve the desired film thickness and uniformity.
- **Annealing:** Anneal the coated substrate on a hot plate at a specific temperature and for a set duration to form a compact and crystalline SnO<sub>2</sub> layer.
- **Perovskite Deposition:** Proceed with the deposition of the perovskite active layer and subsequent layers (hole transport layer and metal contact) to complete the solar cell fabrication.



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### Function in Perovskite Solar Cells

## Lithium-Ion Batteries

In lithium-ion batteries, the lithium salt analog, Lithium nonafluoro-1-butananesulfonate, is explored as a component of non-aqueous liquid electrolytes.<sup>[2][7]</sup> It contributes to high ionic conductivity and a wide electrochemical stability window, which are crucial for the performance of high-voltage battery applications.<sup>[2]</sup> While the direct application of the potassium salt is less common as the primary electrolyte salt, its properties are indicative of the potential of the

nonaflate anion in battery technologies. The potassium salt can be used in the synthesis of ionic liquids that modify cathode surfaces for enhanced stability.[8]

### Experimental Protocol: Electrolyte Preparation for Battery Testing

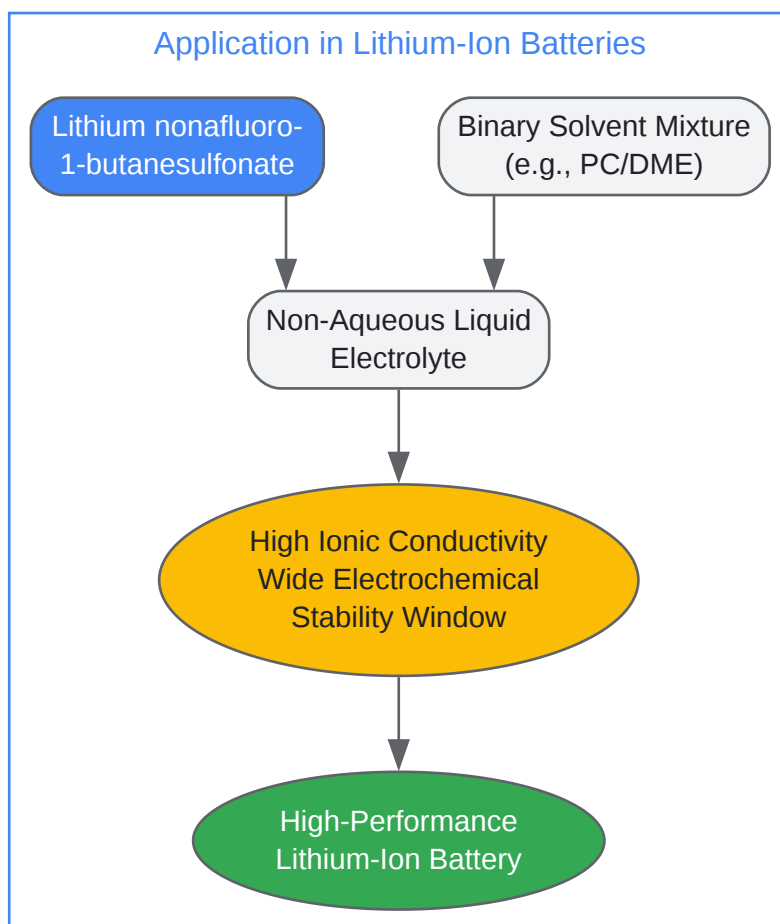
#### Materials:

- Lithium nonafluoro-1-butanesulfonate (as the active salt)
- Binary solvent mixture (e.g., propylene carbonate and 1,2-dimethoxyethane)
- Glovebox with an inert atmosphere (e.g., argon)
- Electrochemical test cells (e.g., coin cells)
- Battery cycling equipment

#### Procedure:

- **Electrolyte Preparation:** Inside a glovebox, dissolve a specific concentration of Lithium nonafluoro-1-butanesulfonate in the binary solvent mixture to prepare the non-aqueous liquid electrolyte.
- **Cell Assembly:** Assemble coin cells within the glovebox using the prepared electrolyte, a lithium metal anode, a cathode material (e.g.,  $\text{LiCoO}_2$ ), and a separator.
- **Electrochemical Testing:** Perform electrochemical characterization of the assembled cells, including ionic conductivity measurements, linear sweep voltammetry to determine the electrochemical stability window, and charge-discharge cycling to evaluate the battery performance.





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Role in Lithium-Ion Battery Electrolytes

## Toxicological and Safety Information

**Potassium nonafluoro-1-butanesulfonate** is classified as a hazardous substance, primarily causing serious eye damage. It is essential to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

### Hazard Identification

Hazard Statement	Classification	Source(s)
H318	Causes serious eye damage	

## Toxicological Data

Test	Result	Species	Source(s)
LD50 (Oral)	> 2000 mg/kg	Rat	

## Safety and Handling

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Handling: Avoid inhalation, ingestion, and contact with skin and eyes. Use only in a well-ventilated area.
- First Aid (Eyes): In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.

This guide is intended for informational purposes for qualified professionals. All experimental work should be conducted in accordance with established laboratory safety protocols.

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